

Application Notes and Protocols for Reactions with (Tributylstannyl)methanol

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Compound of Interest

Compound Name: (Tributylstannyl)methanol

Cat. No.: B3082698

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Abstract

(Tributylstannyl)methanol ($C_{13}H_{30}OSn$) is a versatile and valuable organometallic reagent in modern organic synthesis.[1] This colorless to pale yellow oil uniquely combines a reactive tributylstannyl group with a functional hydroxymethyl moiety, enabling a range of powerful transformations.[1][2][3][4] Its most prominent application is serving as a stable and effective hydroxymethyl anion equivalent, particularly in palladium-catalyzed cross-coupling reactions like the Stille coupling.[1][5] This guide provides an in-depth exploration of the synthesis, handling, and key applications of **(tributylstannyl)methanol**, complete with detailed experimental protocols designed for researchers, scientists, and professionals in drug development.

Critical Safety and Handling of Organotin Compounds

Trustworthiness Pillar: Safety First

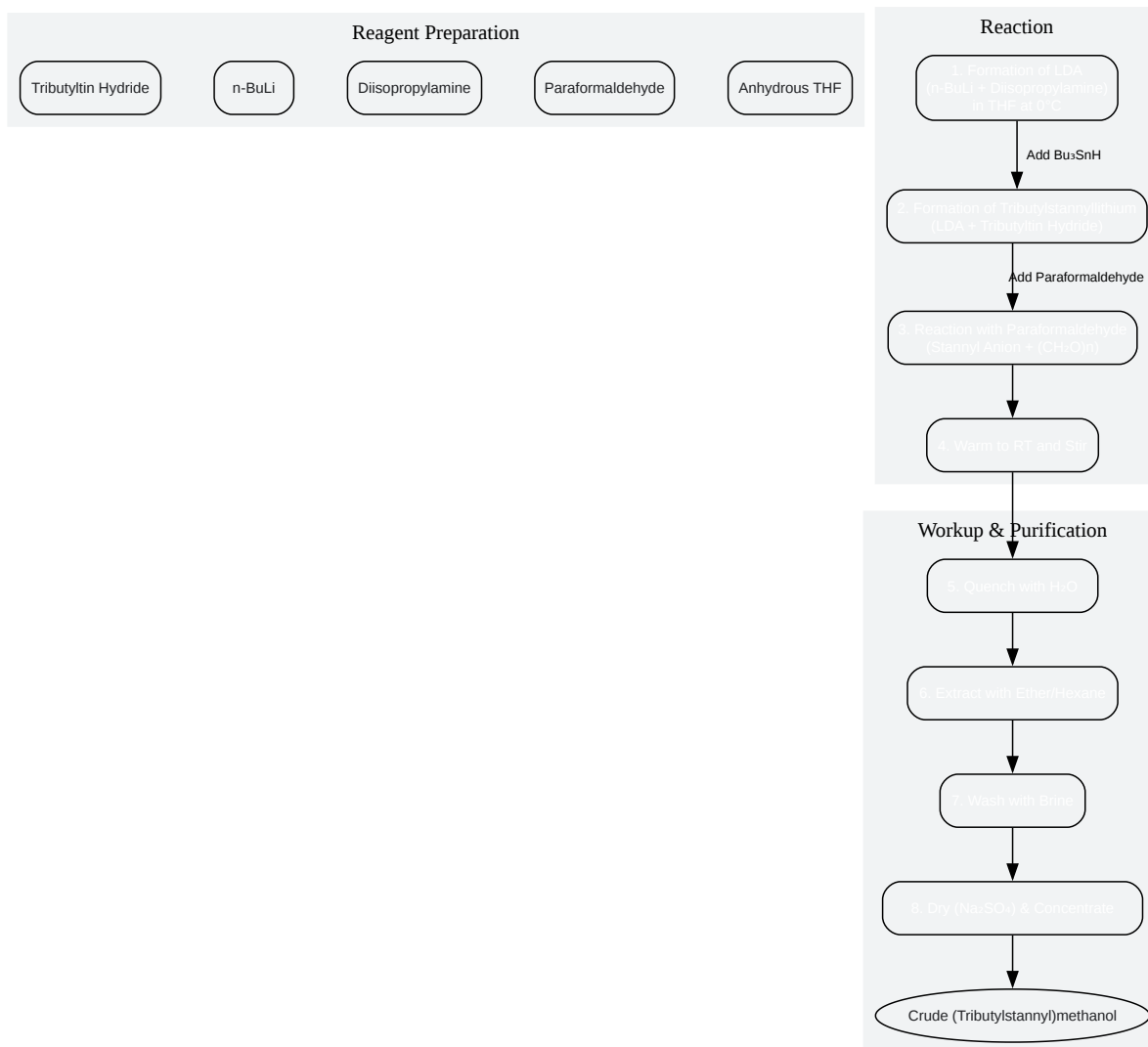
Before commencing any experimental work, it is imperative to understand the significant hazards associated with organotin compounds. The toxicity of these compounds is dictated by the number and nature of the organic groups attached to the tin atom, with triorganotins (like the tributyltin moiety in our reagent) being the most toxic class.[6][7]

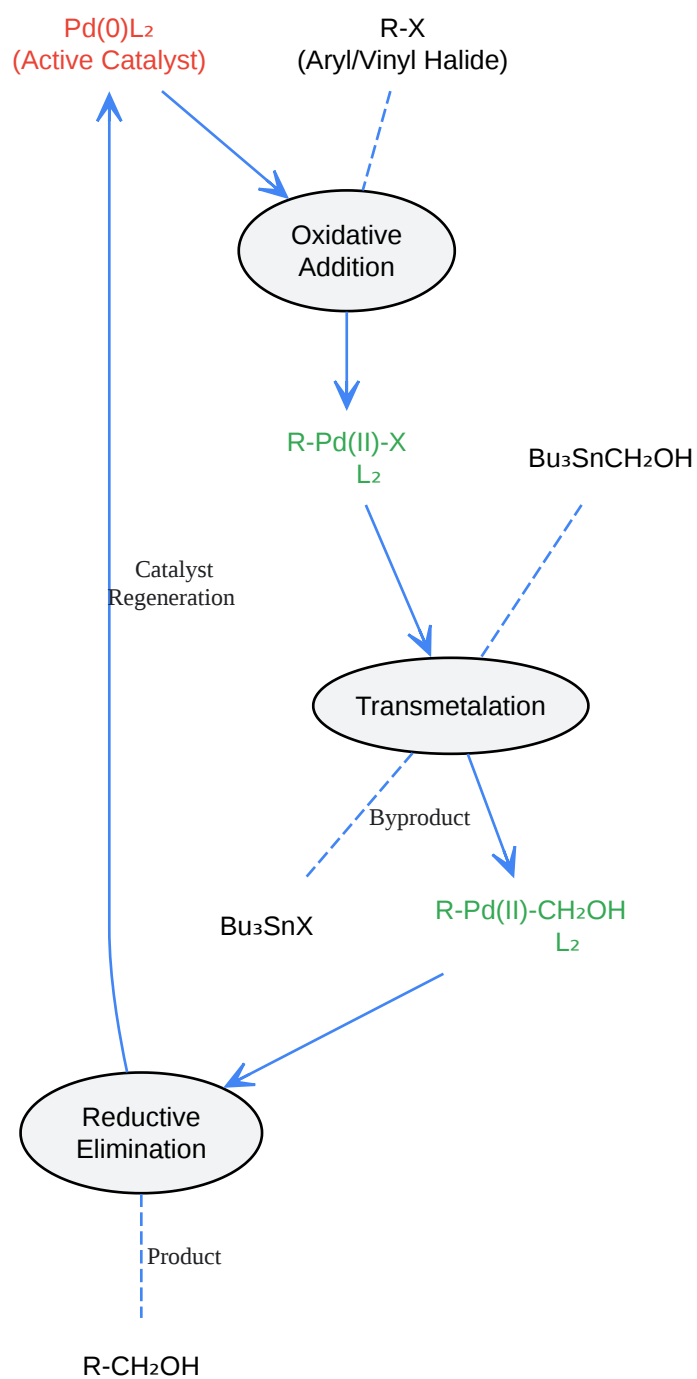
- **High Acute Toxicity:** Organotin compounds are highly toxic through all routes of exposure, including inhalation, ingestion, and dermal contact.^{[6][8]} Exposure can cause severe health effects, targeting the central nervous system, immune system, and skin.^{[6][8]}
- **Handling Procedures:**
 - All manipulations must be conducted within a certified chemical fume hood.
 - Personal Protective Equipment (PPE) is mandatory: chemical-resistant gloves (nitrile is often insufficient; butyl rubber or laminate gloves are recommended), a flame-resistant lab coat, and chemical splash goggles.
 - Avoid creating aerosols or dust.
- **Emergency Protocols:**
 - **Skin Contact:** Immediately remove contaminated clothing and wash the affected area thoroughly with soap and copious amounts of water for at least 15 minutes.^{[8][9]}
 - **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.^[8]
 - **Ingestion/Inhalation:** Move the individual to fresh air and seek immediate medical attention.^[8]
- **Waste Disposal:** All organotin-contaminated waste (glassware, syringes, silica gel, solvents) must be segregated into a clearly labeled, dedicated hazardous waste container for disposal according to institutional and regulatory guidelines.^{[8][9]}

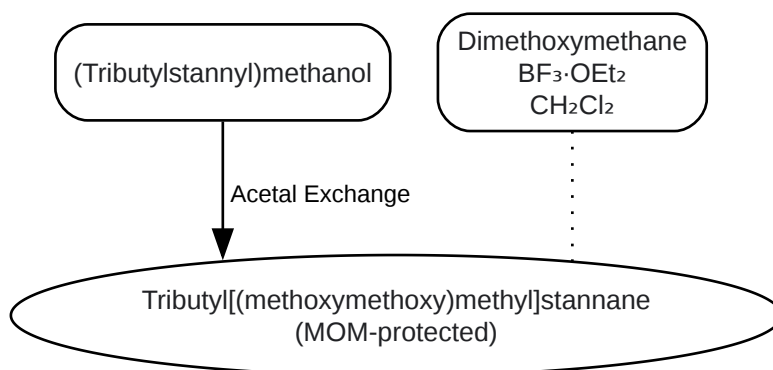
Synthesis and Purification of (Tributylstannyl)methanol

The most common and reliable method for synthesizing **(tributylstannyl)methanol** involves the reaction of tributyltin hydride with an electrophilic formaldehyde source, mediated by a strong base.^{[2][5][10]}

Synthesis Workflow Diagram







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Sources

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